

Application Notes and Protocols for Amoxicillin-Clavulanate Susceptibility Testing using Etest®

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Compound of Interest

Compound Name: *Amoxicillin and clavulanate potassium*

Cat. No.: *B1260260*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and protocol for determining the minimum inhibitory concentration (MIC) of amoxicillin-clavulanate against clinically significant bacteria using the Etest® gradient diffusion method. This quantitative technique is essential for antimicrobial susceptibility testing, aiding in the guidance of appropriate therapeutic interventions and the surveillance of resistance patterns.

Principle of the Etest® Method

The Etest® is a quantitative antimicrobial susceptibility testing method that utilizes a pre-defined, stable gradient of an antimicrobial agent immobilized on a plastic strip.^{[1][2][3]} When the Etest® strip is applied to an inoculated agar surface, the antimicrobial agent is immediately released into the agar, creating a continuous, exponential gradient of drug concentrations.^{[1][4]} After incubation, a symmetrical inhibition ellipse is formed along the strip. The MIC value, in $\mu\text{g/mL}$, is read directly from the scale on the strip where the edge of the inhibition ellipse intersects the strip.^[1] This method combines the principles of both dilution and diffusion methods for determining antimicrobial susceptibility.^{[1][5]}

Key Applications

- Determination of the MIC of amoxicillin-clavulanate for a wide range of Gram-positive and Gram-negative aerobic bacteria, as well as fastidious organisms.^{[2][5]}

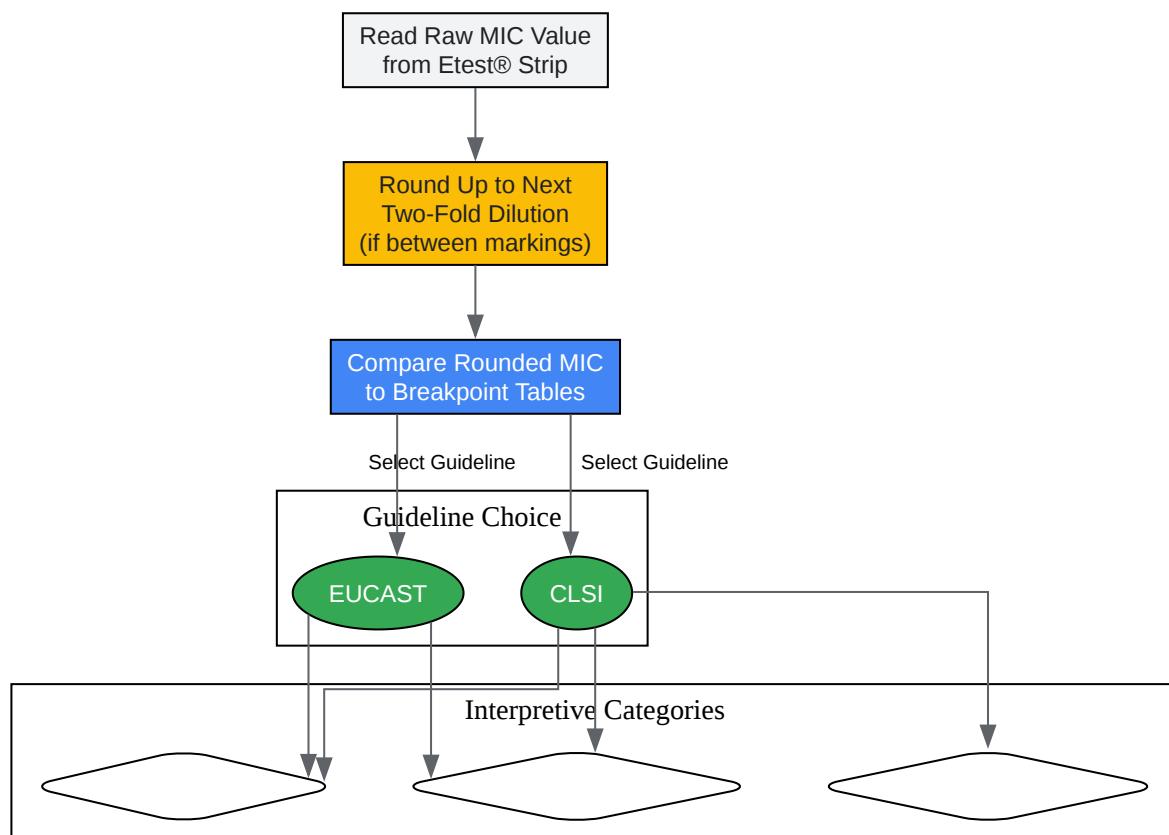
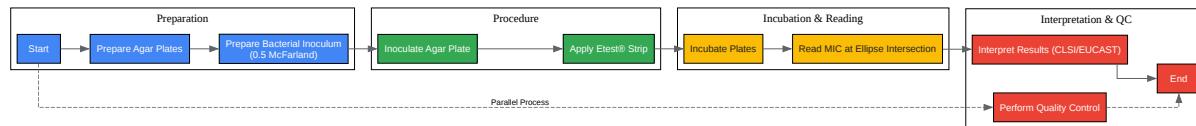
- Guiding the selection of appropriate antimicrobial therapy for bacterial infections.[3]
- Monitoring the emergence and spread of amoxicillin-clavulanate resistance.
- Supporting drug development and research by providing precise MIC data.

Experimental Protocols

Materials

- Etest® Amoxicillin-Clavulanate (XL) strips (e.g., bioMérieux Cat. No. 412240)[6][7]
- Appropriate agar medium (e.g., Mueller-Hinton Agar for non-fastidious bacteria)[8]
- Sterile saline or appropriate broth[4]
- Sterile cotton swabs[4]
- 0.5 McFarland turbidity standard[4]
- Incubator set at the appropriate temperature and atmosphere[4]
- Forceps or Etest® applicator[4]
- Quality control (QC) strains (e.g., *Staphylococcus aureus* ATCC® 29213™, *Escherichia coli* ATCC® 25922™, *Pseudomonas aeruginosa* ATCC® 27853™, *Haemophilus influenzae* ATCC® 49247™)[8][9]

Experimental Workflow Diagram



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